Application Note: Quantitative Analysis of 3,5-Dihydroxydecanoyl-CoA using LC-MS/MS

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Compound of Interest

Compound Name: *3,5-Dihydroxydecanoyl-CoA*

Cat. No.: *B15546664*

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Abstract

This application note details a sensitive and specific method for the quantification of **3,5-Dihydroxydecanoyl-CoA** in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). **3,5-Dihydroxydecanoyl-CoA** is an intermediate in metabolic pathways, and its accurate measurement is crucial for understanding cellular metabolism and in the development of therapeutic agents targeting these pathways. The described protocol outlines procedures for sample preparation, chromatographic separation, and mass spectrometric detection.

Introduction

Coenzyme A (CoA) and its thioester derivatives are critical molecules in numerous metabolic processes, including the citric acid cycle and fatty acid metabolism.[1][2] **3,5-Dihydroxydecanoyl-CoA** is a specific acyl-CoA intermediate whose role in cellular bioenergetics and signaling is of growing interest. Dysregulation of acyl-CoA metabolism has been linked to various metabolic and neurodegenerative diseases.[2][3] Consequently, a robust analytical method for the precise quantification of **3,5-Dihydroxydecanoyl-CoA** is essential for

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advancing research in these areas. LC-MS/MS has become the preferred technique for analyzing acyl-CoAs due to its high sensitivity and specificity.[4] This document provides a comprehensive protocol for the analysis of **3,5-Dihydroxydecanoyl-CoA**, adapted from established methods for similar acyl-CoA species.

Signaling Pathway Context

3,5-Dihydroxydecanoyl-CoA is an intermediate in the β-oxidation of fatty acids. This metabolic pathway is a multi-step process that breaks down fatty acids to produce acetyl-CoA, $FADH_2$, and NADH, which are subsequently used for ATP production.

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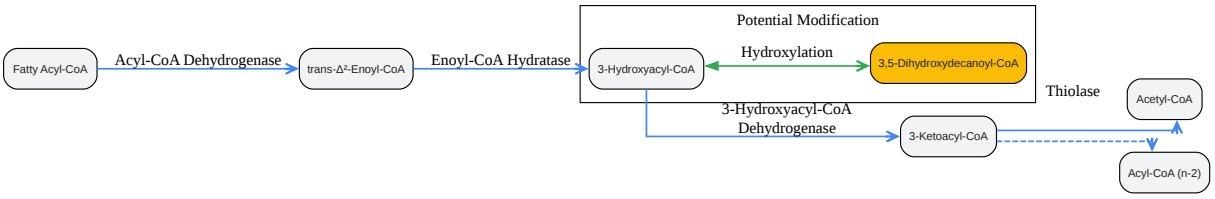

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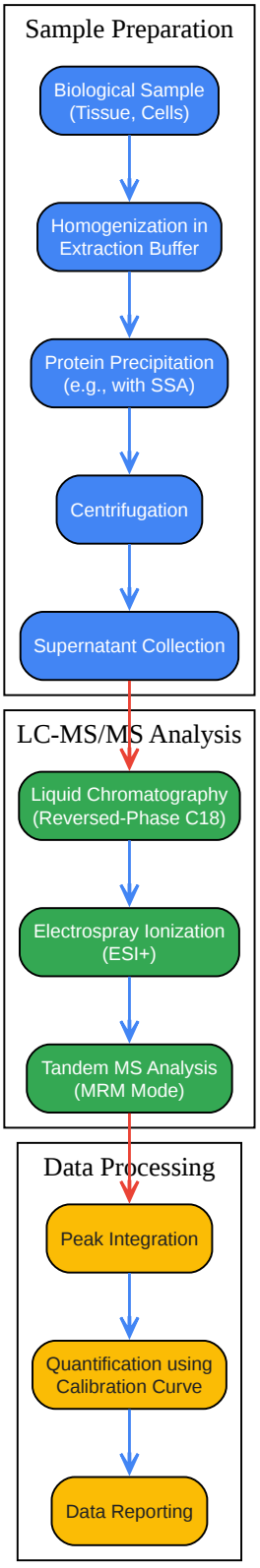

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